

Application Note: Regioselective Nitration of 3-Fluoro-5-Methoxybenzoic Acid

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Compound of Interest

Compound Name: 5-Fluoro-3-hydroxy-2-nitrobenzoic acid

CAS No.: 1007113-05-4

Cat. No.: B1376279

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Executive Summary

The nitration of 3-fluoro-5-methoxybenzoic acid is a critical step in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and novel agrochemicals. This reaction presents a classic challenge in electrophilic aromatic substitution (EAS): balancing the strong ortho/para-directing effect of the methoxy group against the steric constraints imposed by the carboxylic acid and fluorine substituents.

This guide provides a validated protocol for synthesizing the major isomer, 2-nitro-3-fluoro-5-methoxybenzoic acid, while characterizing the formation of the minor 4-nitro isomer. We utilize a mixed-acid strategy ($\text{HNO}_3/\text{H}_2\text{SO}_4$) optimized for temperature control to maximize regioselectivity and yield.

Mechanistic Insight & Regioselectivity

To design an effective protocol, one must understand the electronic and steric landscape of the substrate.

Electronic Directing Effects

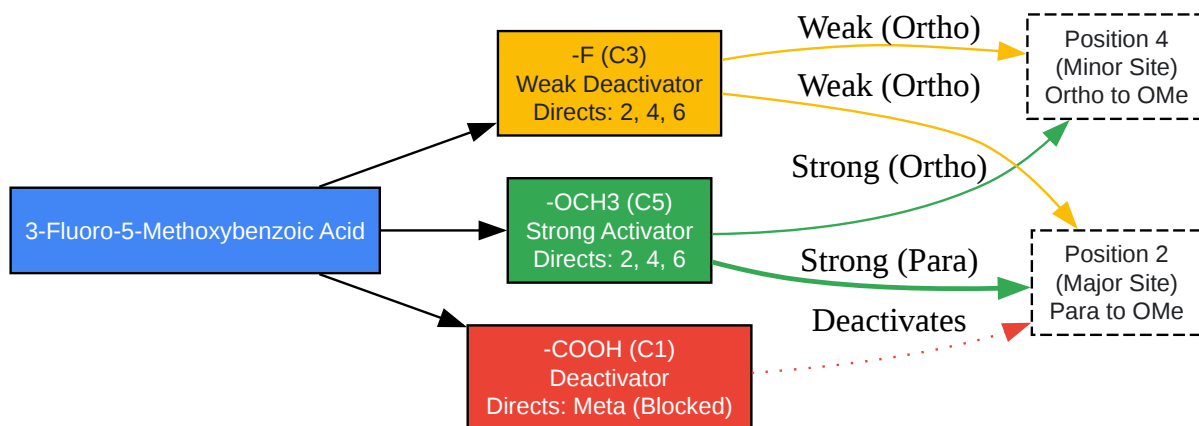
- Methoxy (-OCH₃) at C5: The strongest activating group. It directs the incoming nitronium ion (NO₂⁺) to positions ortho (C4, C6) and para (C2).
- Fluoro (-F) at C3: A weak deactivator but an ortho/para director. It directs to C2, C4, and C6.
- Carboxyl (-COOH) at C1: A moderate deactivator and meta director. It directs to C3 and C5 (which are already occupied), effectively deactivating C2, C4, and C6.

Steric Analysis ("The Sandwich Effect")

- Position 2 (Para to OMe): Located between -COOH and -F.
 - Electronic: Highly favored (Para to strong activator).
 - Steric: Moderately hindered (F is small, COOH is bulky).
- Position 4 (Ortho to OMe): Located between -F and -OCH₃.
 - Electronic: Favored (Ortho to strong activator).
 - Steric: Accessible (Both F and OMe are relatively small/rotatable).
- Position 6 (Ortho to OMe): Located between -COOH and -OCH₃.
 - Electronic: Favored (Ortho to strong activator).
 - Steric: Highly hindered (Buttressing effect of COOH and OMe).

Conclusion: The 2-nitro isomer is the major product due to the dominant para-directing effect of the methoxy group, despite the steric bulk of the adjacent carboxylic acid. The 4-nitro isomer is the primary minor product.

Visualization of Directing Effects



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Caption: Logical flow of electronic directing effects favoring Position 2 (Major) and Position 4 (Minor).

Experimental Protocol

Target Product: 2-Nitro-3-fluoro-5-methoxybenzoic acid (CAS: 1007113-04-3) Scale: 10.0 g (Standard Lab Scale)

Reagents & Equipment

Reagent	Grade	Quantity	Role
3-Fluoro-5-methoxybenzoic acid	>98%	10.0 g (58.8 mmol)	Substrate
Sulfuric Acid (H ₂ SO ₄)	Conc. (98%)	80 mL	Solvent/Catalyst
Nitric Acid (HNO ₃)	Fuming (>90%)	4.0 mL (~90 mmol)	Nitrating Agent
Dichloromethane (DCM)	ACS	100 mL	Extraction
Ethanol	Absolute	As needed	Recrystallization

Step-by-Step Procedure

Phase 1: Preparation and Addition[1]

- **Setup:** Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a thermometer, and a pressure-equalizing addition funnel. Place the flask in an ice/salt bath to maintain an internal temperature of -5°C to 0°C.
- **Dissolution:** Add 80 mL of concentrated H₂SO₄ to the flask. Slowly add 10.0 g of 3-fluoro-5-methoxybenzoic acid portion-wise with stirring. Ensure the solid is completely dissolved before proceeding. Note: The solution may turn slightly yellow.
- **Nitrating Mixture:** In a separate small beaker, carefully mix 4.0 mL of Fuming HNO₃ with 10 mL of Conc. H₂SO₄.^{[1][2]} Pre-cool this mixture to 0°C.
- **Addition:** Transfer the nitrating mixture to the addition funnel. Add it dropwise to the reaction flask over 30–45 minutes.
 - **CRITICAL:** Monitor internal temperature. Do not allow it to exceed 5°C. The reaction is exothermic.

Phase 2: Reaction and Quenching

- **Stirring:** Once addition is complete, allow the mixture to stir at 0°C for 1 hour. Then, remove the ice bath and allow the reaction to warm to room temperature (20–25°C) and stir for an additional 2 hours.
- **Monitoring:** Check progress via TLC (Mobile Phase: 5% Methanol in DCM) or HPLC. The starting material should be consumed.
- **Quenching:** Prepare a beaker with 300 g of crushed ice. Slowly pour the reaction mixture onto the ice with vigorous stirring. The product will precipitate as a pale yellow/off-white solid.

Phase 3: Isolation and Purification

- **Filtration:** Filter the precipitate using a Buchner funnel. Wash the filter cake with cold water (3 x 50 mL) to remove residual acid.
- **Drying:** Air dry the solid for 2 hours.
- **Purification (Recrystallization):**

- Dissolve the crude solid in a minimum amount of boiling Ethanol (or an EtOH/Water mixture).
- Allow to cool slowly to room temperature, then to 4°C.
- Filter the crystals.[3] The 2-nitro isomer typically crystallizes preferentially.
- Alternative: If the 4-nitro isomer is present in significant quantities (detectable by NMR), flash column chromatography (SiO₂, Hexane/Ethyl Acetate gradient with 1% Acetic Acid) may be required.

Expected Results

- Yield: 75–85%
- Appearance: Pale yellow crystalline solid.
- Melting Point: ~168–172°C (Literature dependent).

Analytical Validation

You must validate the regiochemistry using ¹H NMR. The coupling constants are diagnostic.

Isomer	Structure	¹ H NMR Diagnostic Signals (DMSO-d ₆)
2-Nitro (Major)	Nitro at C2	Two aromatic protons (H4, H6). H4: Doublet of doublets (J ~10 Hz, J ~2 Hz). Large coupling to F (ortho). H6: Doublet (J ~2 Hz). Small coupling to F (para).
4-Nitro (Minor)	Nitro at C4	Two aromatic protons (H2, H6). H2: Doublet (J ~9 Hz). Ortho to F. H6: Singlet/Doublet (J ~2 Hz). Meta to F.

Key Differentiator: In the 2-nitro isomer, the proton at C4 is "sandwiched" between F and OMe, but the proton at C6 is isolated. In the 4-nitro isomer, the symmetry is different. The most reliable check is the H-F coupling constant: Ortho-coupling (H-C-C-F) is typically 8–12 Hz, while Para-coupling is 5–6 Hz.

Troubleshooting & Safety

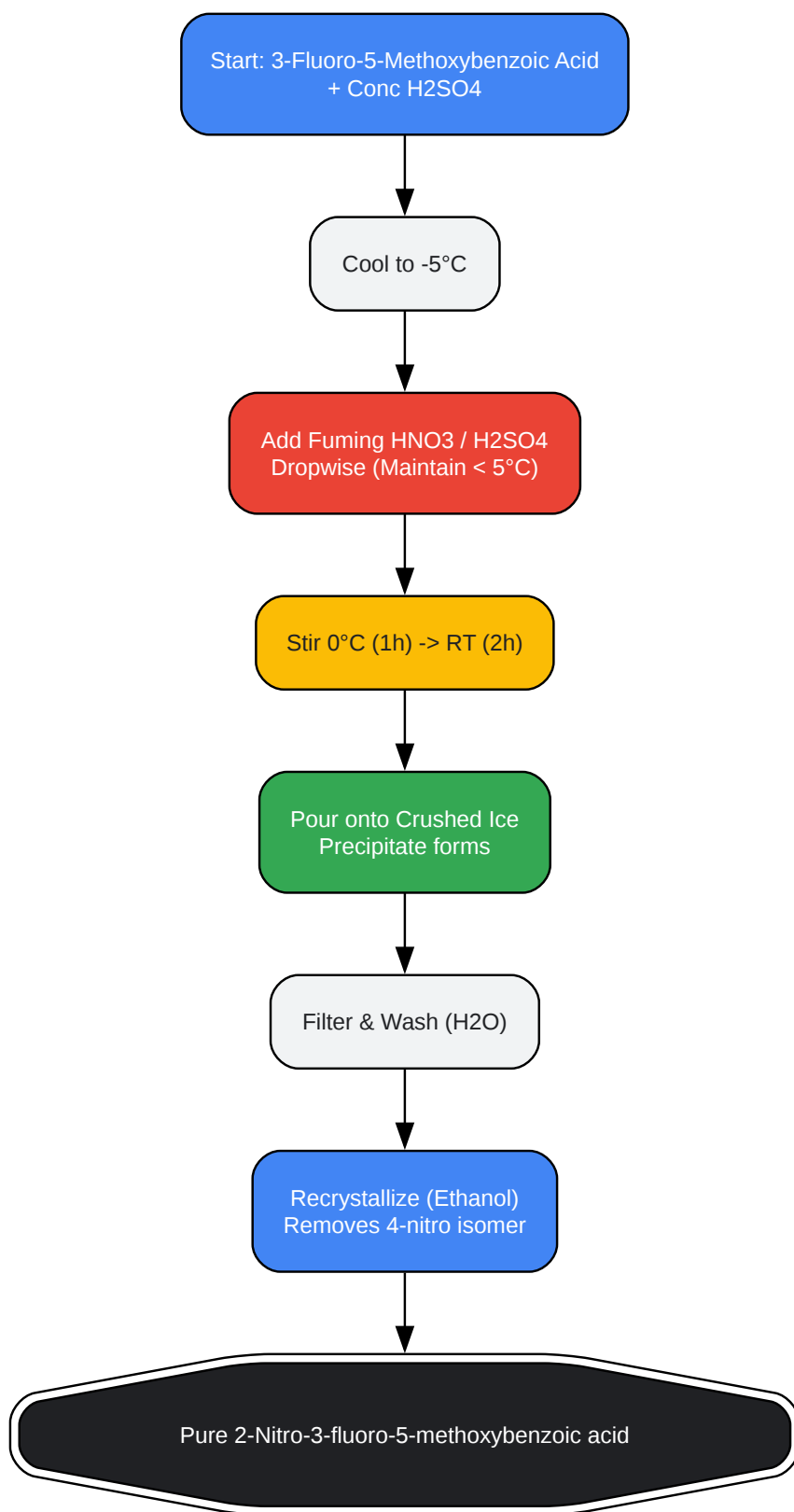
Common Pitfalls

- **Over-Nitration:** If the temperature exceeds 10°C during addition, dinitration may occur. Keep it cold.
- **O-Demethylation:** Highly acidic conditions at high temperatures can cleave the methoxy ether. Do not reflux in acid.
- **Isomer Separation:** If recrystallization fails to remove the 4-nitro isomer, convert the acid to the methyl ester (MeOH/H₂SO₄), separate the esters via column chromatography (easier separation), and then hydrolyze back to the acid.

Safety Data

- **Fuming Nitric Acid:** Highly corrosive and oxidizer. Causes severe burns. Use compatible gloves (Butyl rubber) and a face shield.
- **Exotherm:** The nitration is highly exothermic. Runaway reactions can occur if addition is too fast.

Workflow Diagram



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Caption: Step-by-step experimental workflow for the nitration process.

References

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